

# 4-Oxononanoic Acid: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: **4-Oxononanoic acid**

Cat. No.: **B1294678**

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An In-depth Overview of the Chemical Properties, Synthesis, Analysis, and Biological Significance of 4-Oxononanoic Acid.

## Core Chemical Identity

**4-Oxononanoic acid**, also known as 4-ketononanoic acid, is a medium-chain oxo-fatty acid. Its core identifying information is summarized below.

Identifier	Value	Reference
CAS Number	6064-52-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	172.22 g/mol	<a href="#">[3]</a>
IUPAC Name	4-oxononanoic acid	<a href="#">[4]</a>
Synonyms	4-ketononanoic acid, 3-caproyl propionic acid, 4- Oxopelargonic acid	<a href="#">[1]</a>

## Physicochemical Properties

A collection of experimentally determined and computationally predicted physicochemical properties of **4-oxononanoic acid** are presented in the following table.

Property	Value	Reference
Boiling Point	298.2 ± 13.0 °C at 760 mmHg	
Flash Point	148.4 ± 16.3 °C	[3]
Density	1.0 ± 0.1 g/cm³	
Topological Polar Surface Area	54.4 Å²	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	7	[1]
Solubility	Limited in water; soluble in organic solvents like ethanol.	[3]

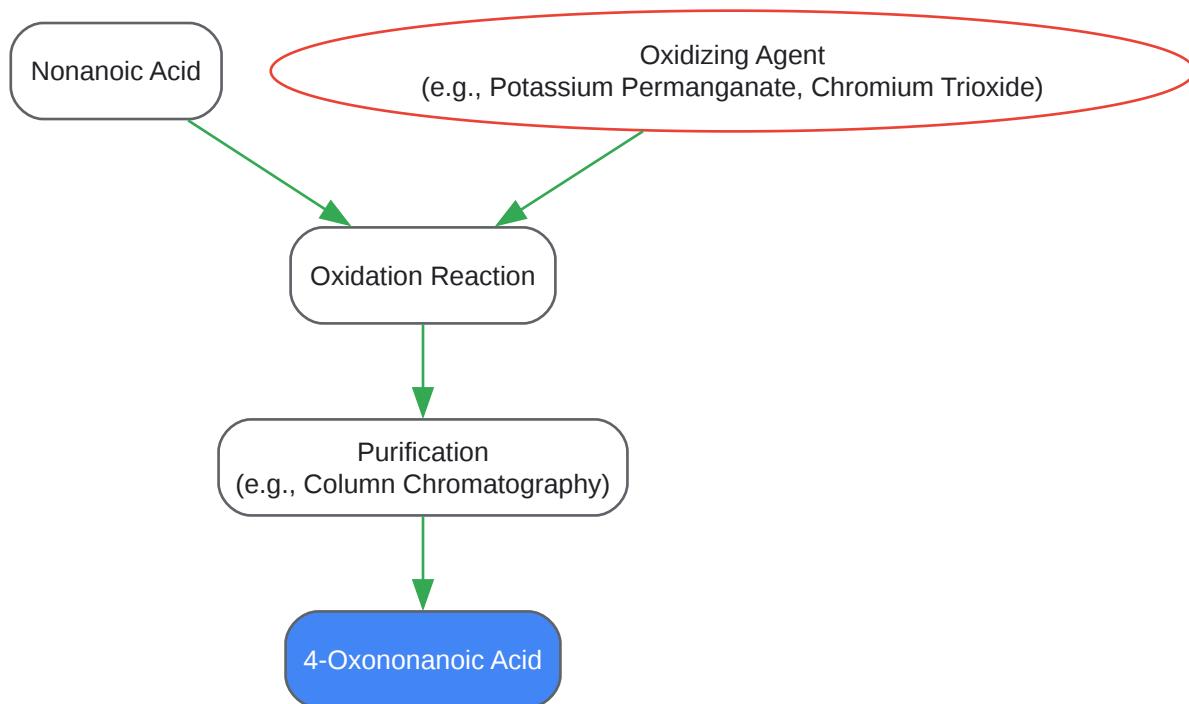
## Experimental Protocols and Methodologies

### Synthesis of 4-Oxononanoic Acid

While detailed, step-by-step synthetic protocols for **4-oxononanoic acid** are not extensively published, the primary conceptual routes involve the oxidation of nonanoic acid or biotechnological approaches.

#### Chemical Synthesis: Oxidation of Nonanoic Acid

A general workflow for the chemical synthesis of **4-oxononanoic acid** involves the oxidation of nonanoic acid.



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Figure 1: General workflow for the chemical synthesis of **4-oxononanoic acid**.

#### Biotechnological Synthesis

Biotechnological routes offer a greener alternative, often utilizing microorganisms or isolated enzymes to perform specific oxidative transformations on fatty acid substrates.

## Purification Methods

Purification of **4-oxononanoic acid** typically employs standard chromatography techniques.

- Column Chromatography: Silica gel chromatography is a common method for purification. A solvent system of dichloromethane and methanol, often in ratios from 10:1 to 5:1, has been suggested for effective separation.
- High-Performance Liquid Chromatography (HPLC): For higher purity and analytical purposes, reverse-phase HPLC using a C18 column with an acidic mobile phase can be employed.

# Analytical Characterization

## Spectroscopic Data

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted  $^1\text{H}$  and  $^{13}\text{C}$  NMR chemical shifts for **4-oxononanoic acid** are summarized below. These values are estimations and may vary depending on the solvent and experimental conditions.

Functional Group	$^1\text{H}$ Chemical Shift (ppm)	$^{13}\text{C}$ Chemical Shift (ppm)	Reference
Carboxylic acid -OH	9-13	160-220	[3]
$\alpha$ -Carbonyl $\text{CH}_2$	2.0-2.3	30-50	[3]
Aliphatic $\text{CH}_2$	1.3-1.5	20-40	[3]
Terminal $\text{CH}_3$	0.9	10-20	[3]

### Infrared (IR) Spectroscopy

The IR spectrum of **4-oxononanoic acid** is characterized by the absorption bands of its key functional groups.

Functional Group	Absorption Range ( $\text{cm}^{-1}$ )
Carboxylic Acid C=O Stretch	1710-1760
Ketone C=O Stretch	~1715
O-H Stretch (Carboxylic Acid)	Broad, ~2500-3300
C-H Stretch (Aliphatic)	~2850-2960

### Mass Spectrometry (MS)

Mass spectrometry of **4-oxononanoic acid** reveals a molecular ion peak corresponding to its molecular weight. Common fragmentation patterns include the loss of a water molecule and the

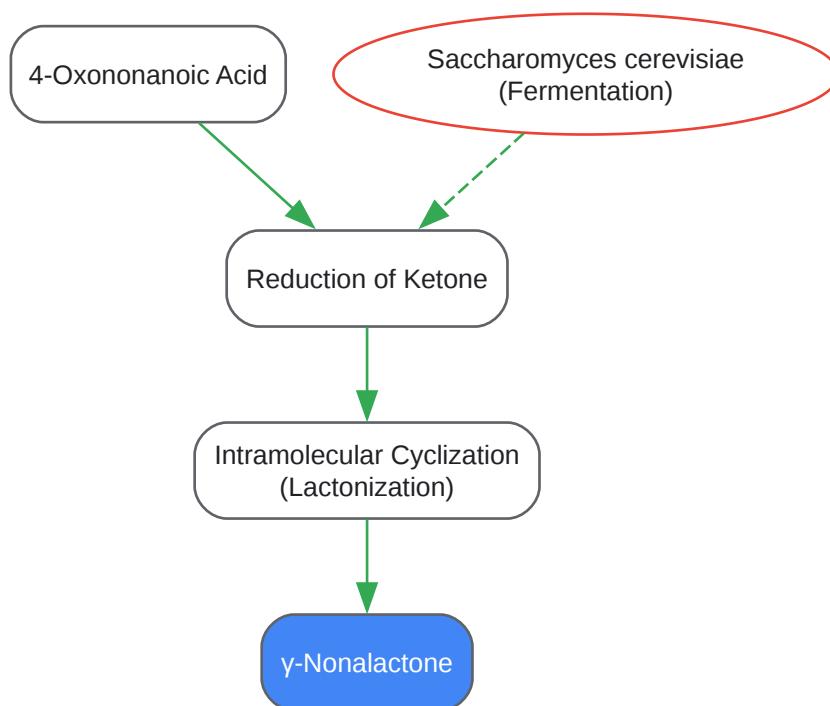
decarboxylation of the carboxylic acid group.

Ion Type	m/z (Predicted)	Reference
$[M+H]^+$	173.11722	[5]
$[M+Na]^+$	195.09916	[5]
$[M-H]^-$	171.10266	[5]

## Biological Significance and Potential Roles

### Precursor to $\gamma$ -Nonalactone

The most well-documented biological role of **4-oxononanoic acid** is as a precursor to  $\gamma$ -nonalactone, a significant flavor and fragrance compound with a characteristic coconut-like aroma.[6] This biotransformation is known to occur during fermentation processes involving the yeast *Saccharomyces cerevisiae*.



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Figure 2: Biotransformation of **4-oxononanoic acid** to  $\gamma$ -Nonalactone.

## Potential Role in Signaling and Drug Development

Direct evidence for the involvement of **4-oxononanoic acid** in specific signaling pathways or its utility in drug development is currently limited in the scientific literature. However, research on structurally related oxo-fatty acids provides a basis for hypothesizing potential biological activities.

- **Anti-inflammatory and Anti-cancer Properties of Oxo-Fatty Acids:** Studies on other saturated oxo-fatty acids (SOFAs) have revealed their presence in human plasma and potential as cell growth inhibitors.<sup>[7][8][9]</sup> For instance, certain oxostearic acids have been shown to inhibit the growth of human lung carcinoma cells by suppressing the expression of STAT3 and c-myc, which are key regulators of cell proliferation.<sup>[7][8]</sup>
- **Modulation of Lipid Metabolism:** The related compound, 9-oxononanoic acid, has been shown to decrease hepatic lipogenesis in rats by inhibiting acetyl-CoA carboxylase.<sup>[10][11]</sup> This suggests that **4-oxononanoic acid** could potentially play a role in metabolic regulation.
- **Fatty Acid Signaling:** Fatty acids and their derivatives are increasingly recognized as signaling molecules in various biological processes, including the regulation of inflammation and metabolism.<sup>[12][13][14]</sup>

Given the precedent set by other oxo-fatty acids, **4-oxononanoic acid** represents an interesting candidate for further investigation into its potential pharmacological activities. Future research could explore its effects on inflammatory pathways, cell proliferation, and metabolic signaling cascades.

## Conclusion

**4-Oxononanoic acid** is a well-characterized medium-chain oxo-fatty acid with established relevance in the field of food science as a flavor precursor. While its direct role in signaling and drug development is not yet defined, the growing body of evidence for the bioactivity of related oxo-fatty acids suggests that **4-oxononanoic acid** may possess untapped pharmacological potential. This guide provides a foundational repository of its known properties and methodologies to facilitate further research into this intriguing molecule.

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## References

- 1. [guidechem.com](http://guidechem.com) [guidechem.com]
- 2. [chemsynthesis.com](http://chemsynthesis.com) [chemsynthesis.com]
- 3. Buy 4-Oxononanoic acid | 6064-52-4 [smolecule.com]
- 4. 4-Oxononanoic acid | C9H16O3 | CID 22433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. PubChemLite - 4-oxononanoic acid (C9H16O3) [pubchemlite.lcsb.uni.lu]
- 6. Gamma-Nonalactone | C9H16O2 | CID 7710 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Saturated Oxo Fatty Acids (SOFAs): A Previously Unrecognized Class of Endogenous Bioactive Lipids Exhibiting a Cell Growth Inhibitory Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. [pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- 9. [researchgate.net](http://researchgate.net) [researchgate.net]
- 10. [caymanchem.com](http://caymanchem.com) [caymanchem.com]
- 11. Effect of orally administered 9-oxononanoic acid on lipogenesis in rat liver - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Nitro-Fatty Acids: New Drug Candidates for Chronic Inflammatory and Fibrotic Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Hexanoic Acid Improves Metabolic Health in Mice Fed High-Fat Diet [mdpi.com]
- 14. Control of Biofilms with the Fatty Acid Signaling Molecule cis-2-Decenoic Acid - PubMed [pubmed.ncbi.nlm.nih.gov]
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